

Application Notes and Protocols: Studying Mitochondrial Dynamics in iPSCs with MFN2 Agonist-1

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Compound of Interest

Compound Name: MFN2 agonist-1

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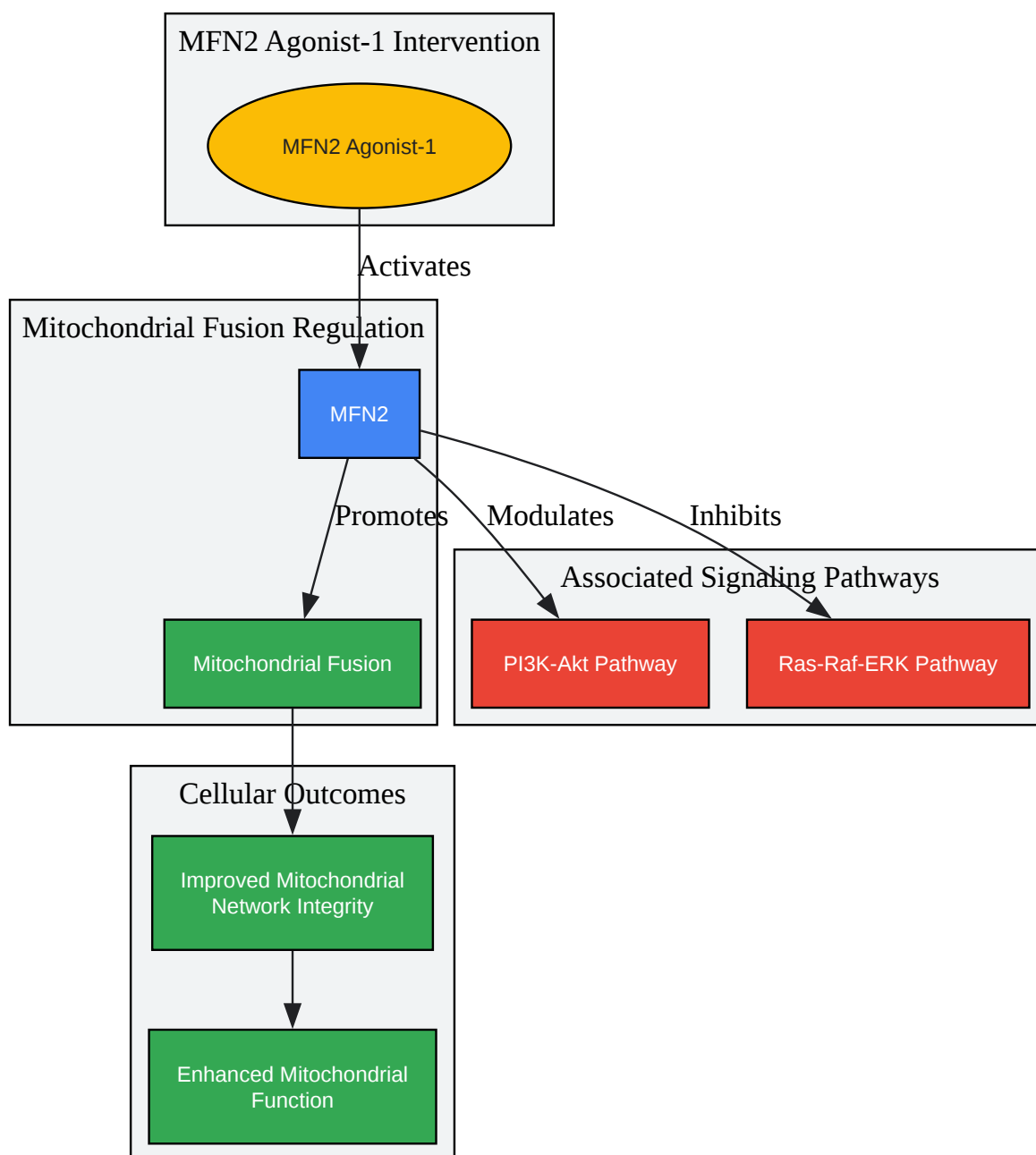
Introduction

Mitochondria are dynamic organelles that constantly undergo fusion and fission to maintain their morphology, distribution, and function. This process, known as mitochondrial dynamics, is crucial for cellular homeostasis, particularly in high-energy-demand cells like induced pluripotent stem cells (iPSCs) and their derivatives. Mitofusin-2 (MFN2), a GTPase embedded in the outer mitochondrial membrane, is a key regulator of mitochondrial fusion. Dysregulation of MFN2 activity is associated with impaired mitochondrial function and has been implicated in various diseases.

MFN2 agonist-1 is a small molecule designed to potently stimulate mitochondrial fusion.^[1] It has been shown to reverse mitochondrial defects in preclinical models of diseases characterized by mitochondrial dysfunction.^{[2][3]} These application notes provide a comprehensive guide for utilizing **MFN2 agonist-1** to study and modulate mitochondrial dynamics in iPSCs. The protocols outlined below detail methods for treating iPSCs with **MFN2 agonist-1** and subsequently assessing key parameters of mitochondrial health, including morphology, membrane potential, and ATP production.

Mechanism of Action and Signaling Pathways

MFN2 mediates the fusion of the outer mitochondrial membranes, a critical step in the mitochondrial fusion process. The activity of MFN2 is regulated by complex signaling pathways, including the PI3K-Akt and Ras-Raf-ERK pathways. **MFN2 agonist-1** is believed to allosterically activate MFN2, promoting a conformational change that favors mitochondrial fusion.[2] By enhancing MFN2-mediated fusion, the agonist helps to restore a more interconnected and functional mitochondrial network.





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